

# Physical properties of 1-Acetylpiperazine such as melting and boiling point

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# Physical Properties of 1-Acetylpiperazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1- Acetylpiperazine**, a key intermediate in the synthesis of various pharmaceutical compounds.
This document outlines its melting and boiling points, supported by detailed, generalized experimental protocols for their determination.

## **Core Physical Properties**

**1-Acetylpiperazine** (CAS No: 13889-98-0) is a white to off-white crystalline solid at room temperature.[1] It consists of a piperazine ring acetylated at one of the nitrogen atoms.

## **Quantitative Data Summary**

The melting and boiling points of **1-Acetylpiperazine** have been reported across various sources. A summary of these values is presented below for comparative analysis.



Physical Property	Value	Conditions
Melting Point	31-34 °C	Not specified
32-34 °C	Not specified	
Boiling Point	257.9 °C	at 760 mmHg
95-105 °C	at 0.5 Torr	
127-130 °C	at 8 mmHg	_

## **Experimental Protocols**

While specific experimental records for the determination of **1-Acetylpiperazine**'s physical properties are not readily available in published literature, this section provides detailed, generalized methodologies based on standard organic chemistry laboratory practices.

## **Determination of Melting Point**

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely accepted technique for this determination.

Principle: A small, powdered sample of the substance is heated in a sealed capillary tube, and the temperature range over which the substance melts is observed.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

#### Procedure:



- Sample Preparation: A small amount of 1-Acetylpiperazine is finely powdered using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample.
   The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- Heating: The apparatus is switched on, and the heating rate is adjusted. An initial rapid heating can be employed to determine an approximate melting range.
- Observation: As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure thermal equilibrium.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A narrow melting range (typically 0.5-1 °C) is indicative of a high-purity compound.

## **Determination of Boiling Point Under Reduced Pressure**

For compounds that may decompose at their atmospheric boiling point, distillation under reduced pressure is the preferred method for determining the boiling point.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is lowered.

#### Apparatus:

- Short-path distillation apparatus (or similar vacuum distillation setup)
- Round-bottom flask
- Condenser



- Receiving flask
- Thermometer (calibrated)
- Vacuum pump
- Manometer
- · Heating mantle
- Boiling chips or magnetic stirrer

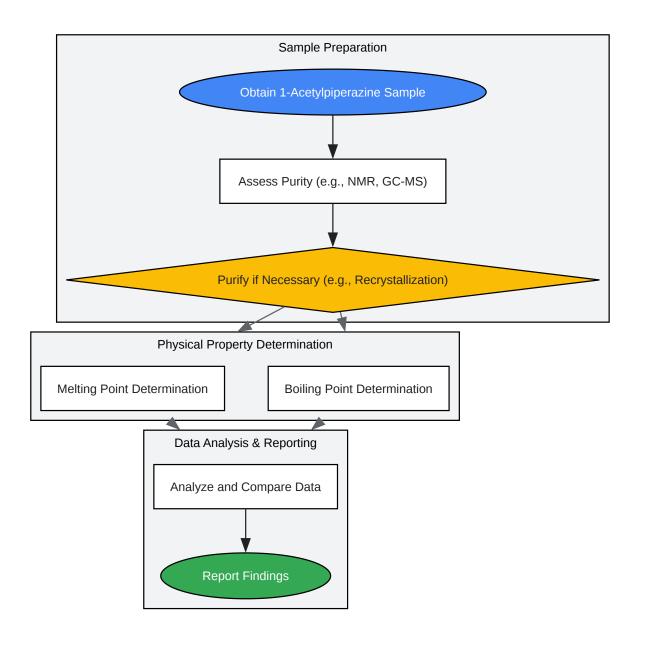
#### Procedure:

- Sample Preparation: The distillation flask is charged with a sample of **1-Acetylpiperazine** and a few boiling chips or a magnetic stir bar.
- Apparatus Assembly: The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head.
- Vacuum Application: The vacuum pump is connected and slowly turned on to evacuate the system to the desired pressure, which is monitored by the manometer.
- Heating: The heating mantle is turned on, and the sample is heated gently. The stirring is initiated if a magnetic stirrer is used.
- Observation: The temperature is monitored closely. The boiling point is the temperature at
  which the liquid boils and a steady stream of condensate is observed on the thermometer
  bulb. This temperature should remain constant during the distillation of the pure liquid.
- Data Recording: The temperature and the corresponding pressure are recorded as the boiling point at that specific pressure.

## **Workflow Visualization**

The following diagram illustrates the general workflow for the physical characterization of a chemical compound like **1-Acetylpiperazine**.





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Caption: Workflow for Physical Characterization.

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### References

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